"2-(3-chlorophenoxy)-N-methylethanamine" off-target effects in cell lines

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Compound of Interest

Compound Name:	*2-(3-chlorophenoxy)-N-methylethanamine*
CAS No.:	*102308-82-7*
Cat. No.:	*B011818*

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Technical Support Center: 2-(3-chlorophenoxy)-N-methylethanamine

Executive Summary: The "Hidden" Variables

Compound Class: Aryloxyalkylamine (Secondary Amine). Primary Utility: Monoamine transporter probe; structural analog of Atomoxetine/Nisoxetine. Critical Liability: High pKa (~9.5–10) and lipophilicity lead to Lysosomotropism. Impact: In cell lines (CHO, HEK293, HepG2), this compound accumulates in acidic organelles, causing cytoplasmic vacuolization and non-specific cytotoxicity that mimics apoptosis, potentially confounding potency data.

Module 1: Troubleshooting Cytotoxicity & Vacuolization

Issue: "My cells look 'foamy' or have large vacuoles after 24h incubation."

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Diagnosis: Drug-Induced Phospholipidosis (DIPL).[1][2] This compound is a CAD.[2][3] It permeates the cell membrane via passive diffusion but becomes protonated (trapped) within the acidic environment of the lysosome (pH ~4.5). Once trapped, it inhibits Lysosomal Phospholipase A2 (LPLA2), leading to the accumulation of undigested phospholipids.

Mechanism of Action (The "Proton Trap")



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Figure 1: Mechanism of Lysosomal Trapping and Phospholipidosis induced by Cationic Amphiphilic Drugs (CADs).

Step-by-Step Resolution Protocol

- Confirm Phenotype:
  - Stain cells with Nile Red (lipids) or LysoTracker Red (acidic organelles).
  - Result: If fluorescence intensity increases >2-fold vs. vehicle control, it is DIPL, not on-target toxicity.
- Adjust Assay Window:
  - Phospholipidosis is time-dependent.[4] Reduce incubation time from 24–48h to 4–6h if measuring acute signaling (e.g., calcium flux or phosphorylation).
- Washout Strategy:
  - This accumulation is reversible.[1][2] Introduce a 2-hour washout period with compound-free media before endpoint imaging to clear non-specific lysosomal accumulation.

Module 2: Troubleshooting Electrophysiology (hERG)

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Issue: "I see QT prolongation or unexpected current inhibition in patch-clamp assays."

Diagnosis: Off-Target hERG Channel Blockade. Secondary amines with lipophilic tails (like the chlorophenoxy group) are "privileged structures" for binding to the inner cavity of the hERG potassium channel. This is a class effect of phenoxy-alkylamines.

Comparative Data: hERG Liability

Parameter	2-(3-chlorophenoxy)-N-methylethanamine	Atomoxetine (Analog)	Fluoxetine (Analog)
Pharmacophore	Lipophilic tail + Basic Nitrogen	Lipophilic tail + Basic Nitrogen	Lipophilic tail + Basic Nitrogen
hERG IC50	Likely 1–10 µM (Predicted)	~3–6 µM	~1–5 µM
Risk Level	High at >10 µM	Moderate	Moderate
Mechanism	Pore occlusion (Trappable)	Pore occlusion	Pore occlusion

Mitigation Steps

- Limit Concentration: Do not exceed 10 µM in functional assays unless necessary. The therapeutic window for specific transporter inhibition (NET/SERT) is likely in the nM range (1–100 nM).
- Use a hERG Blocker Control: Run a parallel well with E-4031 (specific hERG blocker) to distinguish your compound's effects from background drift.
- Serum Protein Correction: This compound is highly lipophilic and will bind to BSA/Fetal Bovine Serum.
  - Correction: In serum-free media (patch clamp), potency will appear 10–100x higher than in complete media. Adjust IC50 calculations accordingly.

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Module 3: Experimental Design & Controls

To validate that your observed effects are on-target (e.g., NET inhibition) and not off-target (cytotoxicity/channel block), use this validation workflow.

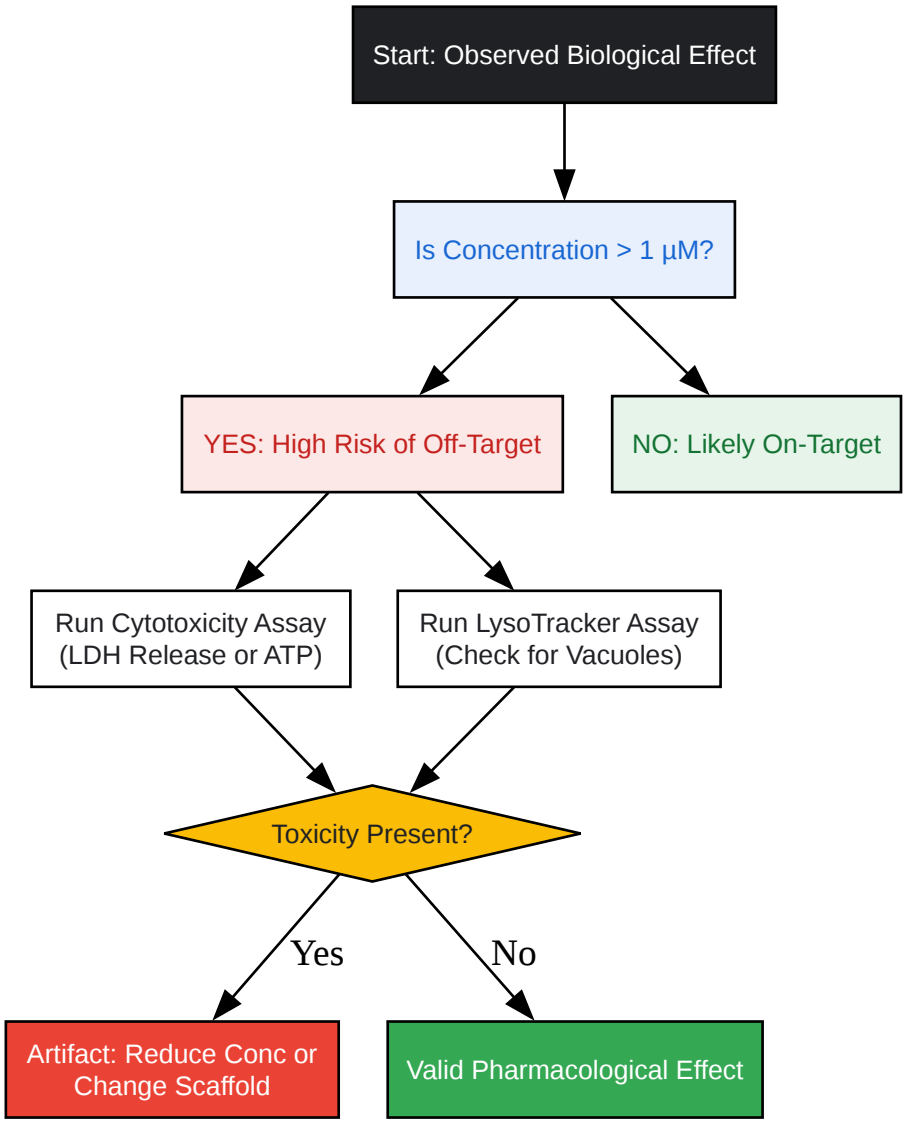

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Figure 2: Validation workflow to rule out non-specific toxicity and phospholipidosis.

Frequently Asked Questions (FAQ)

Q: Is **2-(3-chlorophenoxy)-N-methylethanamine** stable in DMSO? A: Yes, as a hydrochloride salt, it is stable in DMSO at -20°C for months. However, avoid repeated freeze-thaw cycles.

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Ensure the stock is fully dissolved; lipophilic amines can precipitate upon addition to aqueous media if the concentration is too high (>0.1% DMSO final).

Q: Why is my IC50 shifting between experiments? A: This is likely due to Non-Specific Binding (NSB). The chlorophenoxy group is "sticky" to plastics.

- Solution: Use low-binding plates (polypropylene) and add 0.01% BSA or Tween-20 to your buffer to prevent the compound from coating the well walls before it reaches the cells.

Q: Can I use this compound in vivo? A: Proceed with caution. As a secondary amine, it is susceptible to rapid metabolism by MAO (Monoamine Oxidase) and CYP2D6. Without specific PK data for this analog, assume a short half-life unless formulated correctly.

References

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